

An In-depth Technical Guide to Cetearyl Phosphate (CAS Number: 90506-73-3)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cetearyl phosphate

CAS No.: 90506-73-3

Cat. No.: B12693979

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Chemical Identity

Cetearyl phosphate, identified by CAS number 90506-73-3, is a complex mixture of the mono- and di-esters of phosphoric acid and cetearyl alcohol.^{[1][2][3][4]} Cetearyl alcohol itself is a blend of cetyl alcohol (C16) and stearyl alcohol (C18).^{[1][5]} This substance belongs to the broader class of organic compounds known as organophosphates, specifically alkyl phosphates.^[6] It is primarily utilized in cosmetic and pharmaceutical formulations as a surfactant and emulsifying agent to stabilize oil-in-water emulsions.^{[1][5]}

While "**Cetearyl Phosphate**" refers to the acidic form, it is often used in its neutralized salt form, such as Potassium **Cetearyl Phosphate**, in formulations.

Physicochemical Properties

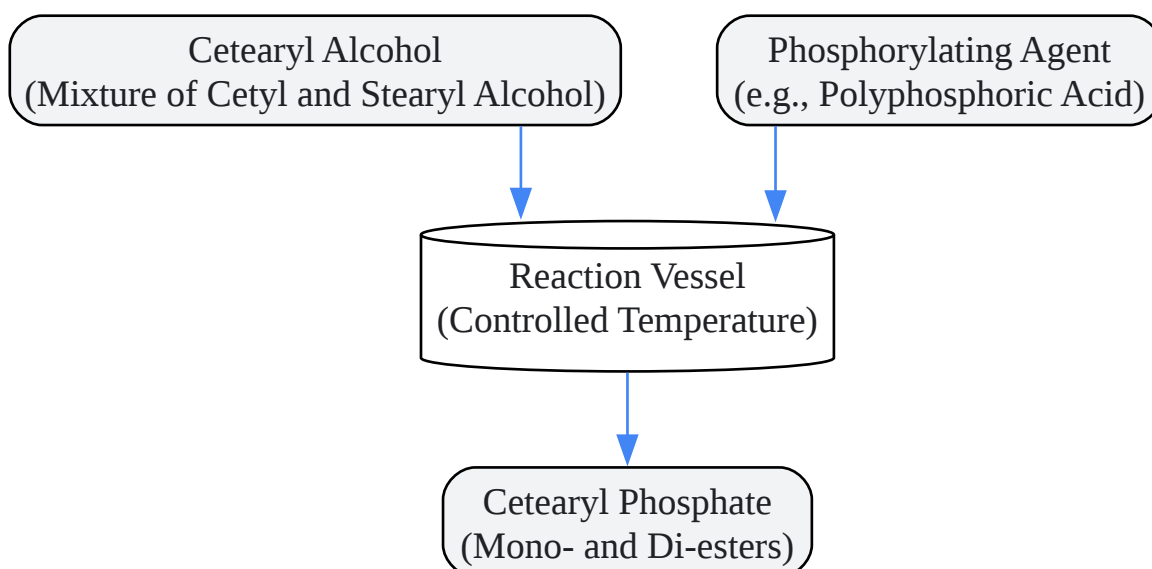
The physicochemical properties of **Cetearyl Phosphate** are crucial for its function in formulations. While specific experimental data for this exact mixture is not extensively available

in peer-reviewed literature, general properties can be collated from technical data sheets and safety assessments.

Property	Value/Information	Source
Molecular Formula (Representative)	C34H71O8P	[2] [5]
Molecular Weight (Representative)	638.9 g/mol	[5] [7]
Appearance	White to off-white powder or waxy solid	[8]
Solubility	Dispersible in water; soluble in oils	[9]
Hydrophilic-Lipophilic Balance (HLB)	The HLB value for Cetearyl Phosphate is not definitively reported in the literature. However, for effective oil-in-water emulsification, an HLB value in the range of 8-18 is generally required. The HLB of a mixture of emulsifiers can be calculated. [10] [11] A study on cetyl and cetearyl alcohol determined optimal HLB values for emulsion formation to be between 15.5 and 16.7 using a combination of surfactants. [12]	N/A

Synthesis of Cetearyl Phosphate

The synthesis of **Cetearyl Phosphate** typically involves the esterification of cetearyl alcohol with a phosphorylating agent. A common method is the reaction of the alcohol with polyphosphoric acid.[\[5\]](#)



[Click to download full resolution via product page](#)

Synthesis of **Cetearyl Phosphate**.

Applications in Research and Development

Cetearyl Phosphate's primary role is as a formulation excipient, particularly in topical preparations.

- **Emulsifier and Stabilizer:** Its main application is to create and stabilize oil-in-water emulsions in creams, lotions, and other topical formulations.[1][5]
- **Topical Drug Delivery:** Alkyl phosphates, including **Cetearyl Phosphate**, are explored for their potential to enhance the skin permeability of active pharmaceutical ingredients (APIs). [9] They can be incorporated into various drug delivery systems like creams, gels, and nanoparticles.
- **Skin Barrier Research:** Formulations containing **Cetearyl Phosphate** are used to study their effects on skin barrier function, including parameters like transepidermal water loss (TEWL) and skin hydration.[13][14]

Interaction with the Skin Barrier

Cetearyl Phosphate, as part of a topical formulation, can influence the properties of the stratum corneum. Its amphiphilic nature allows it to interact with the lipid matrix of the skin.

Formulations containing lipids like ceramides, cholesterol, and fatty acids have been shown to improve skin barrier function.^[15] While direct studies on the specific interaction of **Cetearyl Phosphate** with stratum corneum lipids are limited, its role as an emulsifier can influence the delivery and deposition of other lipids onto the skin. A study on a cream containing ceramides, triglycerides, and cholesterol demonstrated enhanced lipid chain ordering in the stratum corneum, which was associated with improved skin barrier integrity.^{[9][13]}

Experimental Protocols

Detailed experimental protocols for **Cetearyl Phosphate** are not abundant in scientific literature. However, based on general methodologies for similar compounds, a protocol for the characterization of an emulsion formulated with **Cetearyl Phosphate** is provided below.

Experimental Protocol: Characterization of an Oil-in-Water Emulsion with Cetearyl Phosphate

1. Objective: To prepare and characterize an oil-in-water emulsion stabilized with **Cetearyl Phosphate**.

2. Materials:

- **Cetearyl Phosphate** (CAS 90506-73-3)
- Oil phase (e.g., mineral oil, isopropyl myristate)
- Aqueous phase (e.g., deionized water)
- Co-emulsifier (optional, e.g., cetearyl alcohol)
- Preservative

3. Emulsion Preparation:

- Heat the oil phase and the aqueous phase separately to 70-75°C.
- Disperse the **Cetearyl Phosphate** and any other oil-soluble components in the heated oil phase.
- Dissolve any water-soluble components in the heated aqueous phase.

- Slowly add the aqueous phase to the oil phase with continuous homogenization using a high-shear mixer.
- Continue homogenization for a specified time (e.g., 5-10 minutes) to achieve a uniform emulsion.
- Cool the emulsion to room temperature with gentle stirring.
- Add a preservative when the temperature is below 40°C.

4. Characterization Methods:

- Droplet Size Analysis:
 - Method: Dynamic Light Scattering (DLS) or Laser Diffraction.
 - Procedure: Dilute the emulsion with deionized water to an appropriate concentration. Analyze the particle size distribution.
- Viscosity Measurement:
 - Method: Rotational viscometer.
 - Procedure: Measure the viscosity of the emulsion at a controlled temperature (e.g., 25°C) using a suitable spindle and rotational speed.
- Stability Testing:
 - Method: Centrifugation and freeze-thaw cycles.
 - Procedure (Centrifugation): Centrifuge the emulsion at a specified speed (e.g., 3000 rpm) for a set time (e.g., 30 minutes) and observe for any phase separation.
 - Procedure (Freeze-Thaw): Subject the emulsion to alternating cycles of freezing (e.g., -10°C for 24 hours) and thawing (e.g., 25°C for 24 hours) for a defined number of cycles and observe for changes in appearance, viscosity, and droplet size.

[Click to download full resolution via product page](#)

```
Start [label="Start", shape=ellipse, fillcolor="#34A853",
fontcolor="#FFFFFF"]; Prepare_Emulsion [label="Prepare O/W
Emulsion\nwith Cetearyl Phosphate"]; Characterize_Initial
[label="Initial Characterization"]; Droplet_Size [label="Droplet Size
Analysis\n(DLS/Laser Diffraction)"]; Viscosity [label="Viscosity
Measurement"]; Stability_Testing [label="Stability Testing"];
Centrifugation [label="Centrifugation"]; Freeze_Thaw [label="Freeze-
Thaw Cycles"]; Analyze_Results [label="Analyze Results"]; End
[label="End", shape=ellipse, fillcolor="#EA4335",
fontcolor="#FFFFFF"];
```

```
Start -> Prepare_Emulsion; Prepare_Emulsion -> Characterize_Initial;  
Characterize_Initial -> Droplet_Size; Characterize_Initial ->  
Viscosity; Prepare_Emulsion -> Stability_Testing; Stability_Testing ->  
Centrifugation; Stability_Testing -> Freeze_Thaw; Droplet_Size ->  
Analyze_Results; Viscosity -> Analyze_Results; Centrifugation ->  
Analyze_Results; Freeze_Thaw -> Analyze_Results; Analyze_Results ->  
End; }
```

Workflow for Emulsion Characterization.

Analytical Methods

The quantitative analysis of **Cetearyl Phosphate**, particularly in complex matrices like biological samples or final formulations, can be challenging. General methods for the analysis of alkyl phosphates can be adapted.

Analytical Technique	Application
Gas Chromatography-Mass Spectrometry (GC-MS)	Can be used for the determination of alkyl phosphates in various matrices, often requiring a derivatization step to increase volatility. [16] [17]
Liquid Chromatography-Mass Spectrometry (LC-MS)	A suitable method for the analysis of polar and non-volatile compounds like alkyl phosphates in biological samples such as urine. [10]
High-Performance Liquid Chromatography (HPLC)	Can be employed for the quantification of alkyl phosphates in cosmetic formulations, often with UV or other suitable detectors. [18]

A specific, validated analytical method for the routine quantification of **Cetearyl Phosphate** (CAS 90506-73-3) in cosmetic or pharmaceutical products is not readily available in the public domain. Method development and validation would be required for specific applications.[\[8\]](#)[\[19\]](#)

Safety and Toxicology

The safety of **Cetearyl Phosphate** and other alkyl phosphates has been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel, which concluded that they are safe for use in cosmetics when formulated to be non-irritating.^{[7][20]}

Endpoint	Result	Species	Source
Acute Dermal LD50	>2 g/kg bw (for C20-22 alkyl phosphate, a related compound)	Rat	[5][17]
Acute Oral LD50	>4.7 g/kg (for 10% cetyl phosphate, a related compound)	Rat	[5][17]
Skin Irritation	Undiluted phosphoric acid, C16-18 alkyl esters, potassium salts (read-across for potassium cetyl phosphate) produced some signs of irritation in abraded rabbit skin.	Rabbit	[17]
Ocular Irritation	A 3% potassium cetyl phosphate solution showed practically no ocular irritation potential in a HET-CAM test.	In vitro	[5][16][20]
Genotoxicity	Not genotoxic in a mammalian cell gene mutation assay (for cetyl phosphate).	In vitro	[17]

Signaling Pathways

There is no scientific evidence to suggest that **Cetearyl Phosphate** directly participates in or modulates specific cellular signaling pathways in the manner of a bioactive pharmaceutical

ingredient. Its primary function is as a surfactant and emulsifier, exerting its effects at the formulation and skin surface level to improve product stability and skin feel, and potentially enhance the delivery of other active ingredients. Its interaction with the skin is primarily physical, influencing the structure and hydration of the stratum corneum.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Buy Cetearyl phosphate | 90506-73-3 \[smolecule.com\]](#)
- [2. Page loading... \[guidechem.com\]](#)
- [3. 90506-73-3 CAS Manufactory \[m.chemicalbook.com\]](#)
- [4. cetearyl phosphate, 90506-73-3 \[thegoodscentscompany.com\]](#)
- [5. cir-safety.org \[cir-safety.org\]](#)
- [6. pharmajournal.net \[pharmajournal.net\]](#)
- [7. Cetearyl Phosphate | C34H71O8P | CID 133082057 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [8. asean.org \[asean.org\]](#)
- [9. Enhancement of stratum corneum lipid structure improves skin barrier function and protects against irritation in adults with dry, eczema-prone skin - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. Calculation of the HLB - How to choose an emulsifier? - Greengredients® \[greengredients.it\]](#)
- [11. HLB Calculator - Materials \[hlbcalc.com\]](#)
- [12. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [13. Enhancement of stratum corneum lipid structure improves skin barrier function and protects against irritation in adults with dry, eczema-prone skin - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. jddonline.com \[jddonline.com\]](#)

- [16. cir-safety.org \[cir-safety.org\]](#)
- [17. cir-safety.org \[cir-safety.org\]](#)
- [18. scispace.com \[scispace.com\]](#)
- [19. publications.jrc.ec.europa.eu \[publications.jrc.ec.europa.eu\]](#)
- [20. cir-safety.org \[cir-safety.org\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Cetearyl Phosphate (CAS Number: 90506-73-3)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12693979/docs#an-in-depth-technical-guide-to-cetearyl-phosphate-cas-number-90506-73-3\]](https://www.benchchem.com/product/b12693979/docs#an-in-depth-technical-guide-to-cetearyl-phosphate-cas-number-90506-73-3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check